

An In-depth Technical Guide to 2,3-Dichloropropanenitrile

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Compound of Interest

Compound Name: 2,3-Dichloropropionitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of 2,3-dichloropropanenitrile, along with a detailed experimental protocol for its synthesis and key analytical methodologies.

Core Properties of 2,3-Dichloropropanenitrile

2,3-Dichloropropanenitrile, also known as α,β -dichloropropionitrile, is a halogenated organic compound. At room temperature, it exists as a colorless to pale yellow liquid with a sharp, pungent odor.^[1] Its chemical structure features a three-carbon chain with two chlorine atoms and a nitrile group. The presence of these functional groups makes it a valuable intermediate in various organic syntheses.

The fundamental properties of 2,3-dichloropropanenitrile are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃ H ₃ Cl ₂ N	[1] [2] [3] [4] [5]
Molecular Weight	123.97 g/mol	[1] [3] [4]
CAS Number	2601-89-0	[1] [2] [3]
Density	1.35 g/cm ³	[1] [3]
Boiling Point	62-63 °C at 13 mmHg	[3]
Flash Point	83.9 °C	[1]
Refractive Index	1.452	[1]

Synthesis of 2,3-Dichloropropanenitrile

A common method for the synthesis of 2,3-dichloropropanenitrile is through the chlorination of acrylonitrile.

Experimental Protocol: Synthesis via Chlorination of Acrylonitrile

This protocol is based on the addition reaction between acrylonitrile and chlorine gas.

Materials:

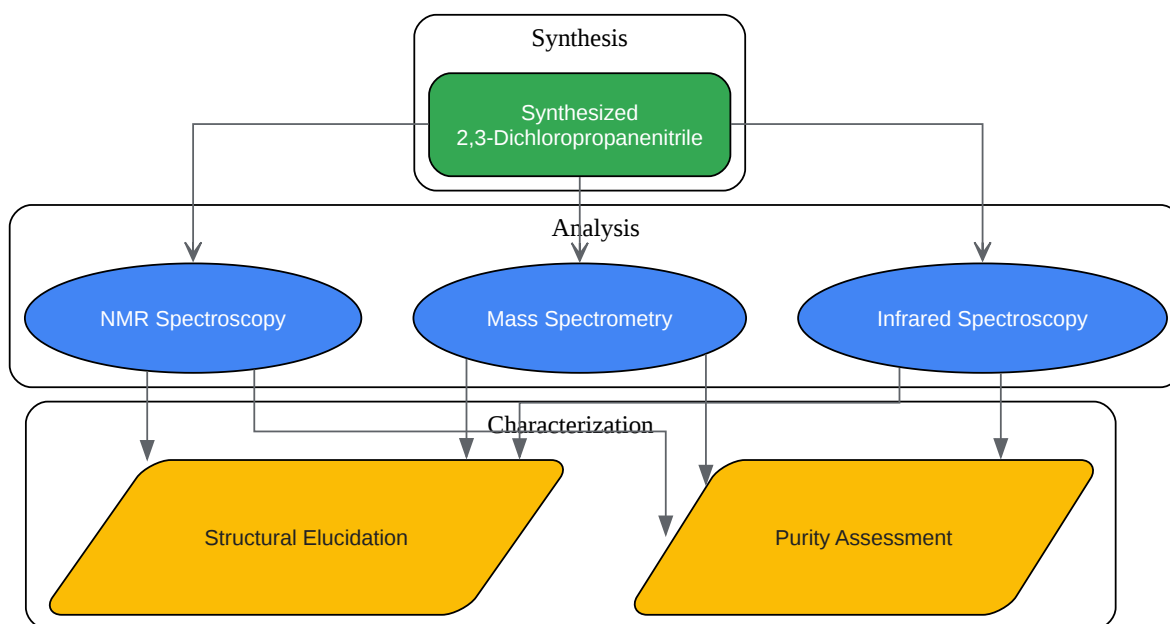
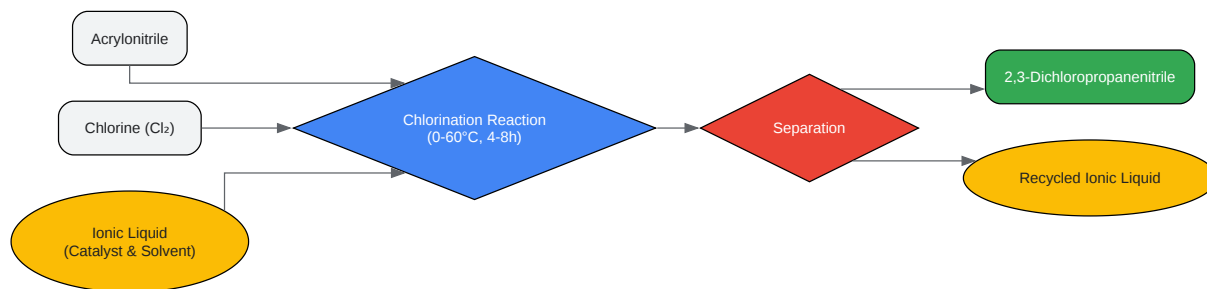
- Acrylonitrile
- Chlorine gas
- Ionic liquid (as a catalyst and solvent)

Procedure:

- In a suitable reaction vessel, mix the ionic liquid with the reactant, acrylonitrile.
- Maintain the reaction temperature between 0°C and 60°C.

- Introduce chlorine gas into the reaction mixture. The reaction should proceed for 4 to 8 hours.
- After the reaction is complete, separate the volatile reaction mixture, which contains the 2,3-dichloropropanenitrile product, from the ionic liquid.

This method is noted for being environmentally friendly as the ionic liquid can be recycled. The conversion rate of acrylonitrile is high, and the selectivity for 2,3-dichloropropanenitrile is good.



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